

The Pharmacological Profile of AR453588 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: AR453588 hydrochloride

Cat. No.: B15574980

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Abstract

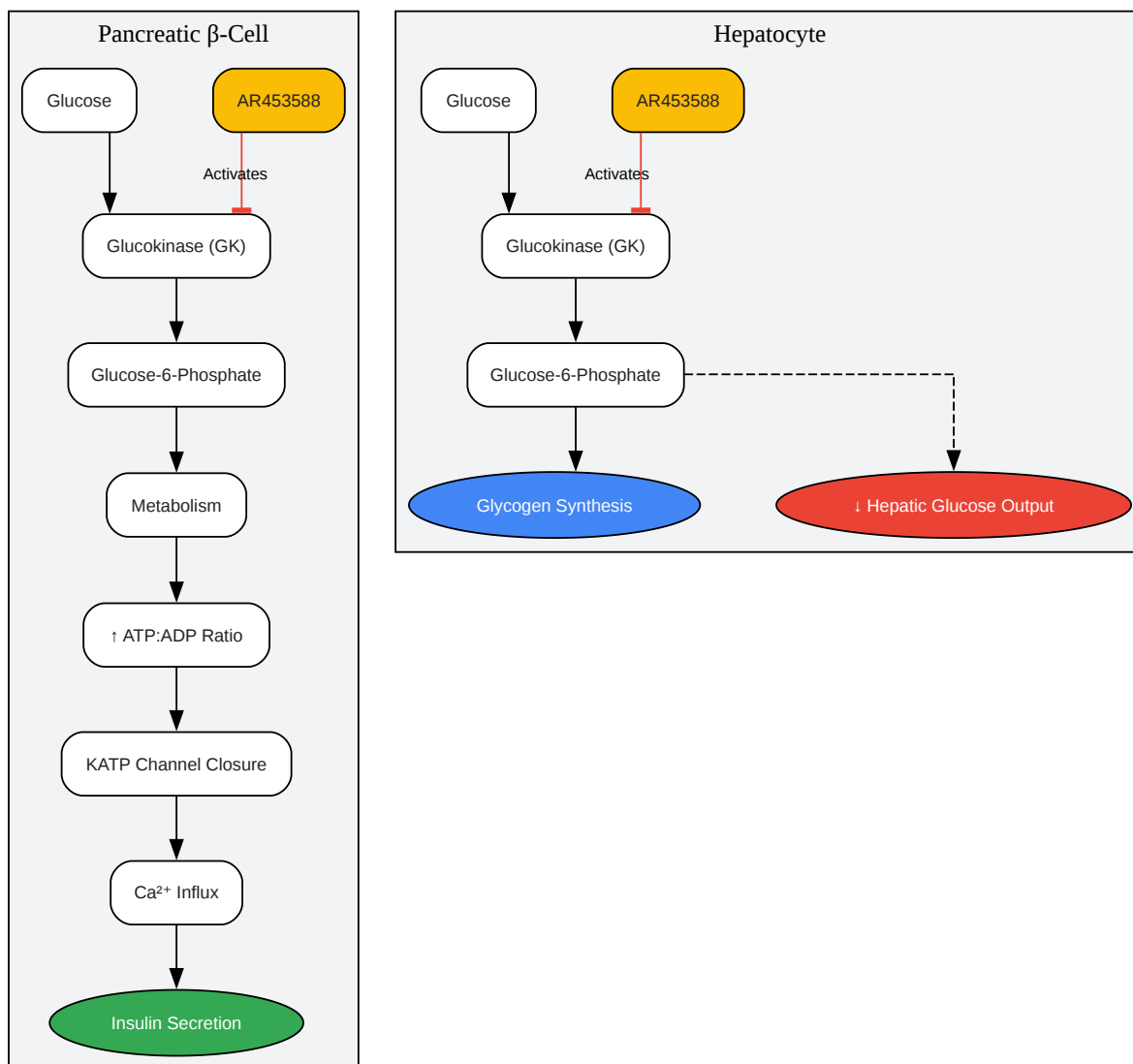
AR453588 hydrochloride is a potent, orally bioavailable small molecule activator of glucokinase (GK), a critical enzyme in glucose homeostasis. This document provides a comprehensive technical overview of the pharmacological profile of **AR453588 hydrochloride**, synthesizing available preclinical data. It is intended to serve as a resource for researchers and professionals in the field of diabetes and metabolic disease drug discovery and development. This guide includes in vitro potency, in vivo efficacy in established diabetic animal models, and key pharmacokinetic parameters. Detailed experimental methodologies for the foundational assays used to characterize this compound are also provided, alongside visualizations of its mechanism of action and relevant experimental workflows.

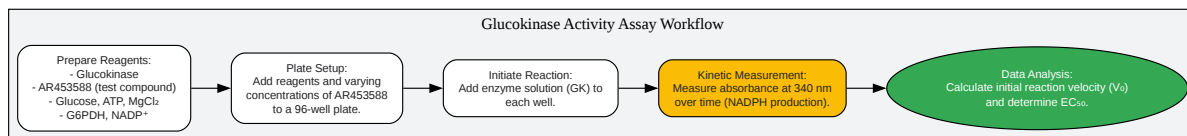
Introduction

Glucokinase (GK) functions as a glucose sensor in pancreatic β -cells and hepatocytes, playing a pivotal role in the regulation of glucose-stimulated insulin secretion and hepatic glucose metabolism. Allosteric activation of GK has emerged as a promising therapeutic strategy for the treatment of type 2 diabetes mellitus (T2DM). **AR453588 hydrochloride** has been identified as a potent glucokinase activator (GKA) with demonstrated anti-hyperglycemic effects in preclinical models. This document outlines the key pharmacological characteristics of **AR453588 hydrochloride**.

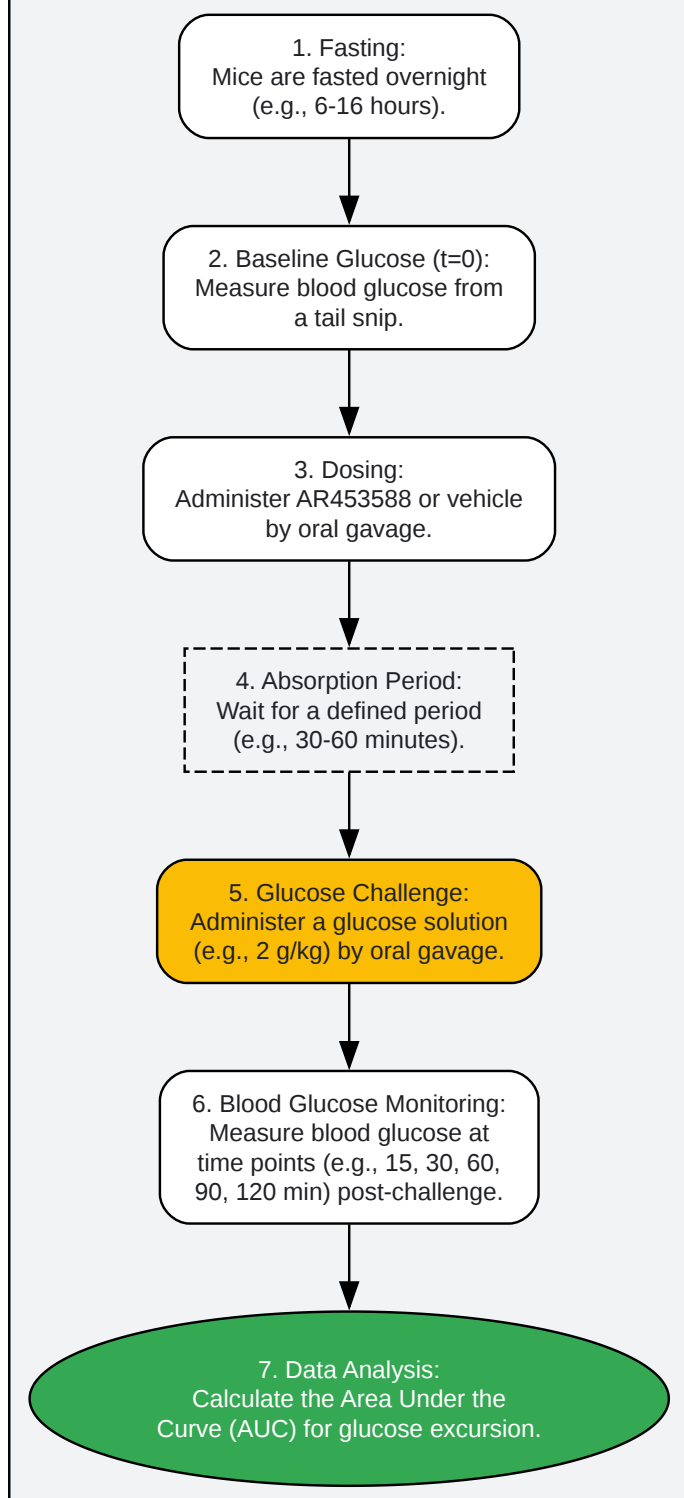
Mechanism of Action

AR453588 hydrochloride is an allosteric activator of glucokinase. It binds to a site on the GK enzyme distinct from the glucose-binding site, inducing a conformational change that increases the enzyme's affinity for glucose and enhances its catalytic activity. This leads to an increased rate of glucose phosphorylation to glucose-6-phosphate. In pancreatic β -cells, this enhanced glucose metabolism results in a higher ATP:ADP ratio, closure of ATP-sensitive potassium (KATP) channels, membrane depolarization, and subsequent influx of calcium, which triggers insulin secretion in a glucose-dependent manner. In the liver, GK activation promotes glucose uptake and conversion to glycogen, thereby reducing hepatic glucose output.





Oral Glucose Tolerance Test (OGTT) Workflow

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